

physical and chemical properties of Methyl 2-(trifluoromethyl)acrylate

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Compound of Interest

Compound Name: Methyl 2-(trifluoromethyl)acrylate

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An In-depth Technical Guide to **Methyl 2-(trifluoromethyl)acrylate**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties, reactivity, applications, and safety considerations for **Methyl 2-(trifluoromethyl)acrylate**. The information is intended for professionals in research, development, and drug design who are interested in leveraging the unique characteristics of this fluorinated monomer.

Chemical Identity and Structure

Methyl 2-(trifluoromethyl)acrylate, with the CAS number 382-90-1, is a fluorinated acrylate monomer.^{[1][2][3][4]} The presence of the trifluoromethyl group at the alpha-position of the acrylate moiety confers unique properties to the molecule and its subsequent polymers.

Molecular Structure:

Identifiers:

- IUPAC Name: methyl 2-(trifluoromethyl)prop-2-enoate^{[1][5]}

- Synonyms: Methyl 2-(trifluoromethyl)propenoate, α -(Trifluoromethyl)acrylic acid methyl ester[5]
- Molecular Formula: C₅H₅F₃O₂[1][2][3]
- InChI Key: GTRBXMICQTQNNIN-UHFFFAOYSA-N[1][4][5]
- SMILES: COC(=O)C(=C)C(F)(F)F[1][4]

Physical and Chemical Properties

Methyl 2-(trifluoromethyl)acrylate is a colorless liquid at room temperature.[4] Its key physical and chemical properties are summarized in the table below.

Property	Value	Source(s)
Molecular Weight	154.09 g/mol	[1][2][3][4]
Boiling Point	104-105 °C	[2][3]
Density	1.262 g/mL at 25 °C	[3][4]
Refractive Index	n _{20/D} 1.359	[4]
Flash Point	22.8 °C (closed cup)	[4]
Purity (typical)	97%	[3][4]
Form	Liquid	[4]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Methyl 2-(trifluoromethyl)acrylate**.

Spectroscopic Technique	Key Information
^{19}F NMR	Data available, useful for confirming the trifluoromethyl group.[1]
Mass Spectrometry (GC-MS)	Spectra are available for mass determination and fragmentation analysis.[1]
Infrared (IR) Spectroscopy	Vapor phase IR spectra are available, showing characteristic peaks for the ester and alkene functional groups.[1][6]

Reactivity and Stability

Reactivity: **Methyl 2-(trifluoromethyl)acrylate** is a monomer that readily undergoes polymerization, particularly through free-radical mechanisms.[7][8] The electron-withdrawing nature of the trifluoromethyl group significantly influences its reactivity. It can be copolymerized with other monomers to produce a variety of fluorinated polymers.[7][9][10]

Stability and Storage:

- The compound is flammable and should be stored away from heat, sparks, open flames, and other ignition sources.[2][4]
- It is recommended to store **Methyl 2-(trifluoromethyl)acrylate** at temperatures between 2-8°C.[2][4]
- Due to its tendency to polymerize, it is often supplied with a stabilizer, such as <50 ppm of 4-Hydroxy-TEMPO.[4]
- Hazardous polymerization may occur.[11]

Applications in Research and Development

The unique properties of **Methyl 2-(trifluoromethyl)acrylate** make it a valuable monomer in materials science and a point of interest in drug development.

Polymer Synthesis:

- It is a key building block for creating fluorinated poly(meth)acrylates.[7]
- Homopolymers of **Methyl 2-(trifluoromethyl)acrylate** are often sparsely soluble in common organic solvents.[7]
- Copolymerization with monomers like methyl methacrylate allows for the tuning of polymer properties.[10][12] These copolymers can exhibit enhanced thermal and chemical resistance.[8]

Drug Development:

- The trifluoromethyl (-CF₃) group is a critical functional group in modern drug design.[13]
- Incorporating a -CF₃ group can modulate a molecule's lipophilicity, metabolic stability, pK_a, and binding affinity, which can lead to improved pharmacological profiles.[13][14] While this monomer itself is not a drug, polymers derived from it could have applications in drug delivery systems.

Experimental Protocols

General Protocol for Free-Radical Polymerization

The following is a generalized procedure for the free-radical polymerization of **Methyl 2-(trifluoromethyl)acrylate**. Specific conditions such as initiator concentration, temperature, and reaction time should be optimized for the desired polymer characteristics.

- **Monomer Preparation:** Ensure the monomer is free of inhibitors, if necessary, by passing it through a column of basic alumina.
- **Reaction Setup:** In a reaction vessel equipped with a magnetic stirrer, condenser, and nitrogen inlet, add the desired solvent (e.g., dimethyl carbonate).
- **Initiator Addition:** Add a free-radical initiator, such as azobisisobutyronitrile (AIBN).
- **Monomer Addition:** Add **Methyl 2-(trifluoromethyl)acrylate** and any co-monomers to the reaction vessel.

- Reaction: Purge the system with nitrogen and heat the mixture to the desired reaction temperature (e.g., 60-80 °C) with continuous stirring for a specified period.
- Polymer Isolation: After the reaction is complete, cool the mixture and precipitate the polymer by adding the solution to a non-solvent (e.g., methanol).
- Purification: Filter the precipitated polymer and wash it with the non-solvent to remove any unreacted monomer and initiator.
- Drying: Dry the purified polymer under vacuum until a constant weight is achieved.

Safety and Handling

Methyl 2-(trifluoromethyl)acrylate is a hazardous chemical and requires careful handling.

GHS Hazard Classifications:[1][4]

- H225: Highly flammable liquid and vapor
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H332: Harmful if inhaled
- H335: May cause respiratory irritation

Personal Protective Equipment (PPE):

- Wear protective gloves, clothing, eye protection, and face protection.
- Use in a well-ventilated area or under a chemical fume hood.

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[2][11]
- Keep the container tightly closed in a dry and well-ventilated place.[15]

- Ground/bond container and receiving equipment to prevent static discharge.[[11](#)]
- Store at 2-8°C.[[4](#)]

Visualizations

Methyl 2-(trifluoromethyl)acrylate

Physical Properties

Appearance
Liquid

Refractive Index
1.359

Density
1.262 g/mL

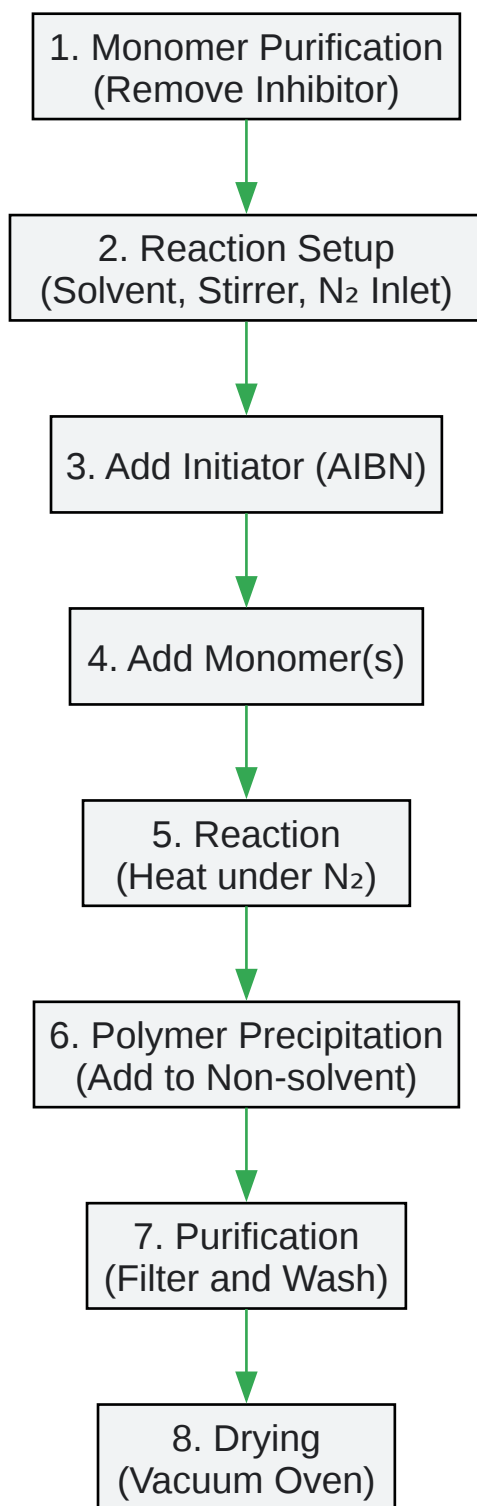
Boiling Point
104-105 °C

Chemical Properties

Reactivity
Monomer for Polymerization

Mol. Weight
154.09 g/mol

Formula
 $C_5H_5F_3O_2$



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